

Rucaparib phosphate solubility DMSO ethanol water

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Compound Focus: Rucaparib Phosphate

CAS No.: 459868-92-9

Cat. No.: S548581

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Rucaparib Phosphate Solubility Data

The table below summarizes the available quantitative solubility data for **Rucaparib Phosphate** in various solvents, gathered from experimental measurements.

Solvent	Solubility (mg/mL)	Solubility (mM)	Experimental Conditions / Notes
DMSO	78 mg/mL [1]	185.11 mM [1]	-
	93 mg/mL [2]	220.71 mM [2]	-
	≥21.08 mg/mL [3]	≥50.00 mM [3]	Stated as "insoluble or slightly soluble" in other sources [1]
Water	2 mg/mL [2]	4.74 mM [2]	-
	< 1 mg/mL [1]	< 2.37 mM [1]	Stated as insoluble or slightly soluble
Ethanol	< 1 mg/mL [1]	< 2.37 mM [1]	Stated as insoluble or slightly soluble
	Insoluble [2] [3]	-	-

Notes on Solubility Data

- **Variability in DMSO Solubility:** The reported solubility in DMSO varies between sources. It is recommended to use the lower end of the range (e.g., 65-78 mg/mL) as a conservative starting point for preparing stock solutions [1] [4].
- **General Solubility:** **Rucaparib phosphate** is generally characterized as having low or poor aqueous solubility [1] [2] [3].

Experimental Protocols

Preparation of Stock Solutions in DMSO

Principle: Prepare a high-concentration stock solution in DMSO for subsequent dilution in aqueous buffers or cell culture media.

Materials:

- **Rucaparib phosphate** (e.g., CAS 459868-92-9) [5] [2]
- Anhydrous DMSO
- Microbalance, sonicator, vortex mixer

Procedure:

- Calculate the mass of **Rucaparib phosphate** required to achieve the desired stock concentration (e.g., 50-100 mM).
- Weigh the compound accurately using a microbalance.
- Transfer the powder to a suitable vial and add the calculated volume of DMSO.
- **Vortex** the mixture vigorously for 1-2 minutes.
- **Sonicate** the solution for 10-15 minutes in a water bath sonicator at room temperature to ensure complete dissolution. If solubility issues persist, briefly warm the tube to 37°C [3].
- Visually inspect the solution to confirm a clear, particulate-free liquid.

Storage: Aliquot and store the stock solution at -20°C. For long-term storage (over one year), -80°C is recommended [2]. Selleckchem advises that solutions in DMSO are stable for at least one month at -20°C [5].

Preparation for In Vivo Studies

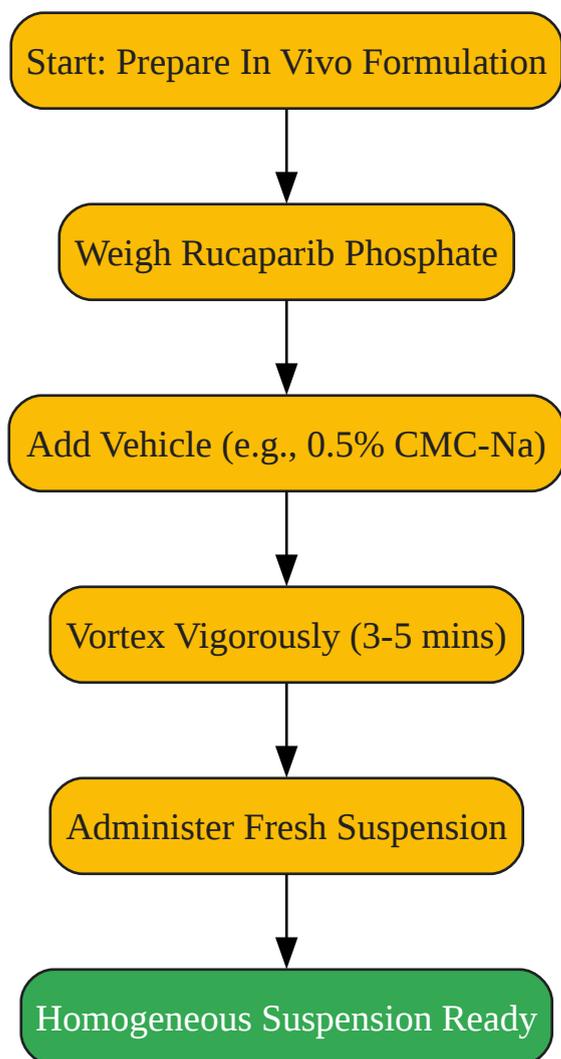
Principle: Create a homogeneous suspension for administration to animal models using vehicles suitable for in vivo use.

Materials:

- **Rucaparib phosphate**
- Vehicle: 0.5% Carboxymethylcellulose sodium (CMC-Na) in water or saline [2]

Procedure (for 5 mg/mL suspension in 0.5% CMC-Na):

- Add 5 mg of **Rucaparib phosphate** to a 1.5 mL microcentrifuge tube.
- Add 1 mL of 0.5% CMC-Na vehicle.
- Vortex the mixture vigorously for 3-5 minutes to achieve a homogeneous, milky suspension.
- Prepare the suspension fresh immediately before each administration.



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Quality Control and Experimental Considerations

- **Verification of Solubility:** It is critical to verify solubility experimentally for your specific batch of compound, as solubility can be influenced by purity, crystalline form, and storage history [2].
- **Solution Stability:** Stock solutions in DMSO are hygroscopic. Use fresh, anhydrous DMSO and protect prepared solutions from moisture to prevent precipitation and hydrolysis [4].
- **In Vitro Assay Considerations:** When adding DMSO stock solutions to aqueous cell culture media, keep the final DMSO concentration below 0.1-0.5% to avoid cytotoxicity.

Application Notes in Preclinical Research

The following table outlines examples of **Rucaparib phosphate** application in various experimental models, based on data from the search results.

Experimental Model	Reported Concentration / Dosage	Key Findings / Application	Citation (PMID where available)
Cell-Based Assays (In Vitro)			
PARP Inhibition (LoVo cells)	EC ₅₀ = 0.00469 μM [5]	Inhibition of PAR polymerization	26652717 [5]
Cytotoxicity (BRCA-deficient MX1 cells)	EC ₅₀ = 0.0053 μM [5]	Selective cytotoxicity in HRD cells	26652717 [5]
Growth Inhibition (various cell lines)	0.4 - 15 μM [5]	Reduces cell growth; efficacy varies by HRD status	23729402 [5]
Animal Studies (In Vivo)			
Mouse xenograft (D283Med)	1 mg/kg (i.p.) [2]	Detected in brain tissue; enhances temozolomide efficacy	-
Mouse (pharmacokinetics)	10 mg/kg (oral) [3]	Oral availability and brain penetration increased in transporter knockout models	-

Key Takeaways for Researchers

- **Primary Solvent:** **DMSO** is the recommended solvent for preparing high-concentration stock solutions of **Rucaparib phosphate**.
- **Aqueous Solutions:** **Rucaparib phosphate** has **low solubility in water and ethanol**, making these solvents unsuitable for stock preparation.
- **In Vivo Dosing:** For animal studies, prepare a **homogeneous suspension** in a vehicle like 0.5% CMC-Na immediately before use.

- **Bio-relevance:** The solubility profile is a key factor in the drug's formulation and bioavailability, with an absolute oral bioavailability of 36% reported in clinical studies [6].

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